

In-Depth Technical Guide: Certificate of Analysis for Mexiletine-d6

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Compound of Interest

Compound Name: Mexiletine-d6

Cat. No.: B15586679

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical certification, experimental protocols, and biological mechanism of **Mexiletine-d6**. This deuterated analog of Mexiletine serves as a critical internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in biological matrices.

Certificate of Analysis (Representative)

A Certificate of Analysis (CoA) for **Mexiletine-d6** provides assurance of its identity, purity, and quality. While specific batch data varies, a typical CoA includes the following tests and specifications.

Table 1: Physical and Chemical Properties

Property	Specification
Chemical Name	1-(2,6-Dimethylphenoxy)propan-1,1,2,3,3,3-d6-2-amine hydrochloride
Synonyms	Mexiletine-d6 HCl, KOE-1173-d6 HCl
CAS Number	1329835-60-0[1][2]
Molecular Formula	C ₁₁ H ₁₂ D ₆ ClNO[1][2]
Molecular Weight	221.76 g/mol [1][2][3][4]
Appearance	White to off-white solid
Solubility	Soluble in water, methanol, and DMSO

Table 2: Quality Control Specifications

Test	Method	Specification
Identity	¹ H NMR, ¹³ C NMR, Mass Spectrometry	Conforms to structure
Purity by HPLC	HPLC-UV	≥ 98%
Isotopic Purity	Mass Spectrometry	≥ 99% Deuterium incorporation
Assay	Titration or HPLC	98.0% - 102.0%
Loss on Drying	TGA or Karl Fischer	≤ 1.0%
Residue on Ignition	USP <281>	≤ 0.1%
Elemental Impurities	USP <232>/<233> or ICP-MS	Conforms to limits
Residual Solvents	GC-HS	Conforms to USP <467> limits

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible use of **Mexiletine-d6** as an internal standard.

Quantitative Analysis by LC-MS/MS

This method is commonly employed for the quantification of Mexiletine in biological samples, using **Mexiletine-d6** as an internal standard.[5][6]

Objective: To determine the concentration of Mexiletine in plasma samples.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Procedure:

- Sample Preparation:
 - To 100 μ L of plasma, add 50 μ L of the **Mexiletine-d6** internal standard working solution (concentration will depend on the expected analyte concentration).
 - Precipitate proteins by adding 200 μ L of acetonitrile.
 - Vortex for 1 minute and centrifuge at 10,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the mobile phase.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 3.5 μ m).
 - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 10 μ L.

- Mass Spectrometric Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Mexiletine: Q1 -> Q3 (specific masses to be optimized)
 - **Mexiletine-d6**: Q1 -> Q3 (specific masses to be optimized)
- Quantification:
 - Construct a calibration curve by plotting the peak area ratio of Mexiletine to **Mexiletine-d6** against the concentration of the calibration standards.
 - Determine the concentration of Mexiletine in the unknown samples from the calibration curve.

Purity Determination by HPLC-UV

Objective: To assess the purity of a **Mexiletine-d6** sample.

Instrumentation:

- HPLC system with a UV detector.

Procedure:

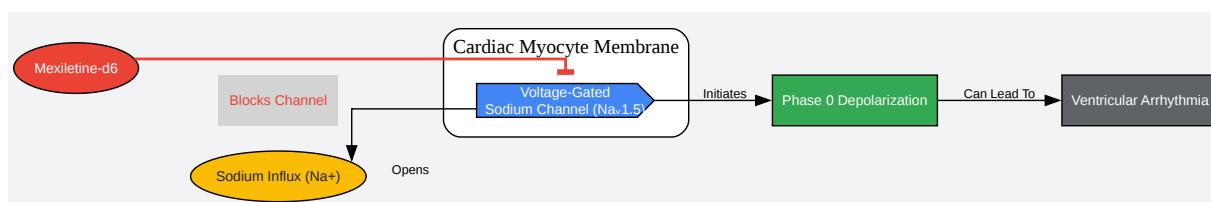
- Standard and Sample Preparation:
 - Prepare a stock solution of **Mexiletine-d6** in methanol.
 - Prepare working solutions by diluting the stock solution with the mobile phase.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm).

- Mobile Phase: A mixture of phosphate buffer and acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 262 nm.
- Injection Volume: 20 μ L.
- Analysis:
 - Inject the sample solution and record the chromatogram.
 - Calculate the area percentage of the principal peak relative to the total area of all peaks to determine the purity.

Mechanism of Action and Signaling Pathway

Mexiletine is a Class IB antiarrhythmic agent that exerts its therapeutic effect by blocking voltage-gated sodium channels in cardiac myocytes.^{[7][8][9][10]}

Mechanism: Mexiletine preferentially binds to the inactivated state of the fast sodium channels ($\text{Na}_v1.5$) that are responsible for the rapid depolarization (Phase 0) of the cardiac action potential.^{[7][9]} This binding stabilizes the inactivated state, thereby reducing the influx of sodium ions into the cell.^{[7][10]} This action shortens the action potential duration and the effective refractory period, which helps to suppress arrhythmias, particularly in ischemic tissue where cells are more likely to be in a depolarized state.^[7]

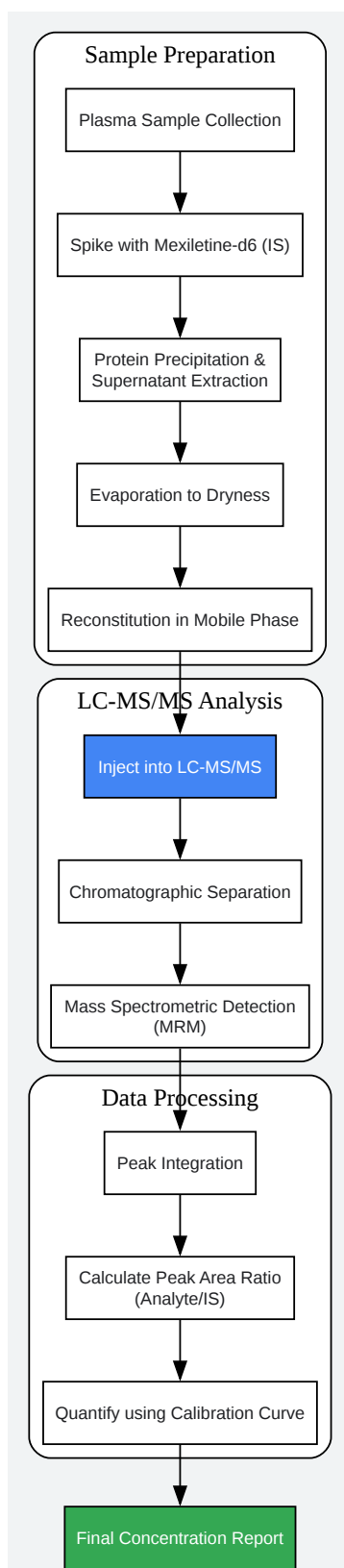


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Caption: Mechanism of action of Mexiletine on the cardiac sodium channel.

Experimental Workflow for Bioanalysis

The following diagram illustrates a typical workflow for the bioanalysis of a drug using a deuterated internal standard like **Mexiletine-d6**.



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